

# The Discovery, Origin, and Biological Activities of Jbir-94: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**Jbir-94**, a phenolic compound classified as a hydroxycinnamic acid amide, was first isolated from the fermentation broth of Streptomyces sp. R56-07.[1] Structurally, it is N,N'-bis(p-coumaroyl)putrescine. This technical guide provides a comprehensive overview of the discovery, origin, and known biological activities of **Jbir-94**. It includes detailed experimental protocols for its isolation, structure elucidation, and bioactivity assessment. Furthermore, this guide presents a putative biosynthetic pathway for **Jbir-94** in Streptomyces and explores potential mechanisms of action, including its interaction with cellular signaling pathways, based on its observed antioxidant and cytotoxic properties. All quantitative data are summarized in structured tables, and key experimental workflows and hypothetical signaling pathways are visualized using diagrams.

## **Discovery and Origin**

**Jbir-94** was discovered and isolated from the fermentation broth of Streptomyces sp. R56-07. [1] The producing organism was identified as a novel species of Streptomyces through phylogenetic analysis. Along with **Jbir-94**, a related compound, Jbir-125 (a spermidine derivative), was also isolated from the same bacterial strain.[1] These compounds represent some of the first examples of hydroxycinnamic acid amides containing putrescine or spermidine to be identified from actinomycetes.[1]



## **Physicochemical Properties and Structure**

The structure of **Jbir-94** was elucidated using a combination of 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) analyses.[1]

Table 1: Physicochemical Properties of Jbir-94

| Property          | Value                               | Reference               |  |
|-------------------|-------------------------------------|-------------------------|--|
| Molecular Formula | C22H24N2O4                          | Inferred from structure |  |
| Molecular Weight  | 380.44 g/mol                        | Inferred from structure |  |
| Chemical Name     | N,N'-bis(p-<br>coumaroyl)putrescine | Inferred from structure |  |
| Class             | Hydroxycinnamic Acid Amide          | [1]                     |  |

## **Biological Activities**

**Jbir-94** has demonstrated notable antioxidant properties and mild cytotoxic activity against human cancer cells.

### **Antioxidant Activity**

**Jbir-94** exhibits significant radical scavenging activity as determined by the 1,1-diphenyl-2-picrylhydrazyl (DPPH) assay.[1] This activity is attributed to the phenolic hydroxyl groups in its structure, which can donate a hydrogen atom to stabilize free radicals.

## **Cytotoxic Activity**

In addition to its antioxidant effects, **Jbir-94** has been shown to possess mild toxicity towards human small lung cancer cells (A549). This activity was determined through total synthesis of the compound, which enabled further biological evaluation.

Table 2: Quantitative Biological Activity Data for Jbir-94



| Activity     | Assay                   | Cell Line                            | IC50 Value          | Reference |
|--------------|-------------------------|--------------------------------------|---------------------|-----------|
| Antioxidant  | DPPH radical scavenging | -                                    | 11.4 μΜ             | [1]       |
| Cytotoxicity | Not specified           | A549 (human<br>small lung<br>cancer) | 52.88 ± 11.69<br>μΜ |           |

# **Experimental Protocols**

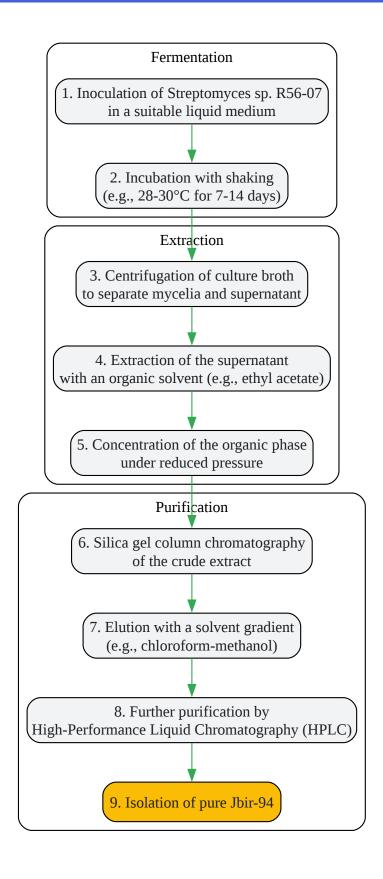
This section provides detailed methodologies for the key experiments related to the discovery and characterization of **Jbir-94**.

# Fermentation of Streptomyces sp. R56-07 and Isolation of Jbir-94

The following is a general protocol for the fermentation of Streptomyces and subsequent isolation of phenolic compounds like **Jbir-94**, based on standard methods.

Workflow for Jbir-94 Isolation





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Caption: Workflow for the isolation of **Jbir-94** from Streptomyces sp. R56-07.



### Methodology:

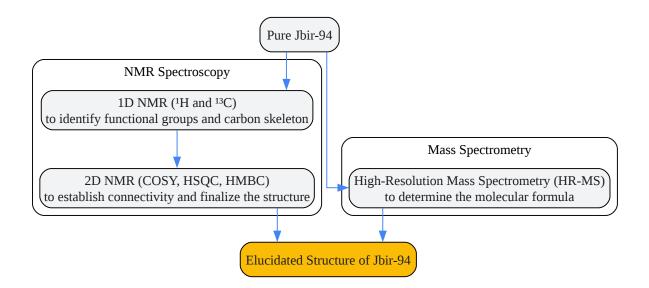
- Inoculum Preparation: A well-sporulated culture of Streptomyces sp. R56-07 is used to inoculate a seed culture medium. The seed culture is incubated for 2-3 days at 28-30°C with shaking.
- Production Fermentation: The seed culture is then used to inoculate a larger volume of production medium. Fermentation is carried out for 7-14 days under the same temperature and agitation conditions.
- Extraction: After fermentation, the culture broth is centrifuged to separate the supernatant from the mycelia. The supernatant is then extracted multiple times with an equal volume of ethyl acetate.
- Concentration: The combined organic layers are dried over anhydrous sodium sulfate and concentrated under reduced pressure to yield a crude extract.
- Purification: The crude extract is subjected to silica gel column chromatography, eluting with
  a gradient of chloroform and methanol. Fractions containing **Jbir-94** are identified by thinlayer chromatography (TLC). These fractions are then pooled and further purified by
  reversed-phase HPLC to yield pure **Jbir-94**.

### **Structure Elucidation**

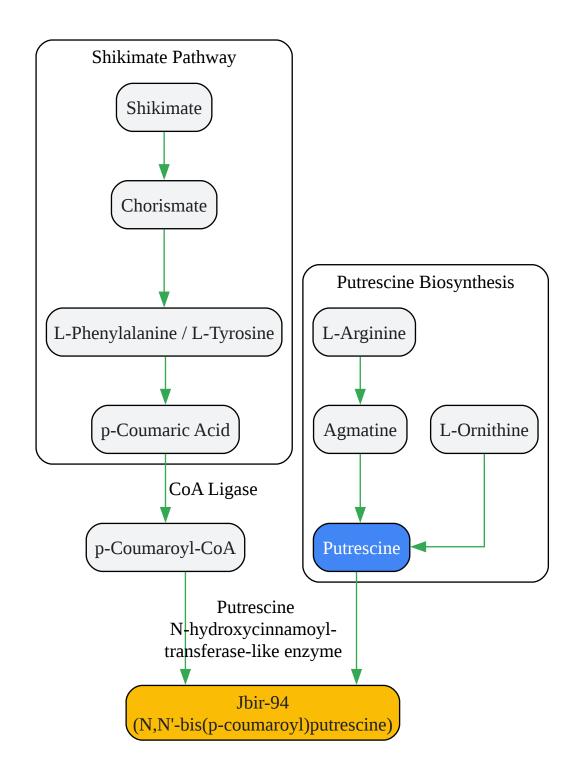
The chemical structure of **Jbir-94** is determined using the following spectroscopic techniques.

Workflow for Structure Elucidation

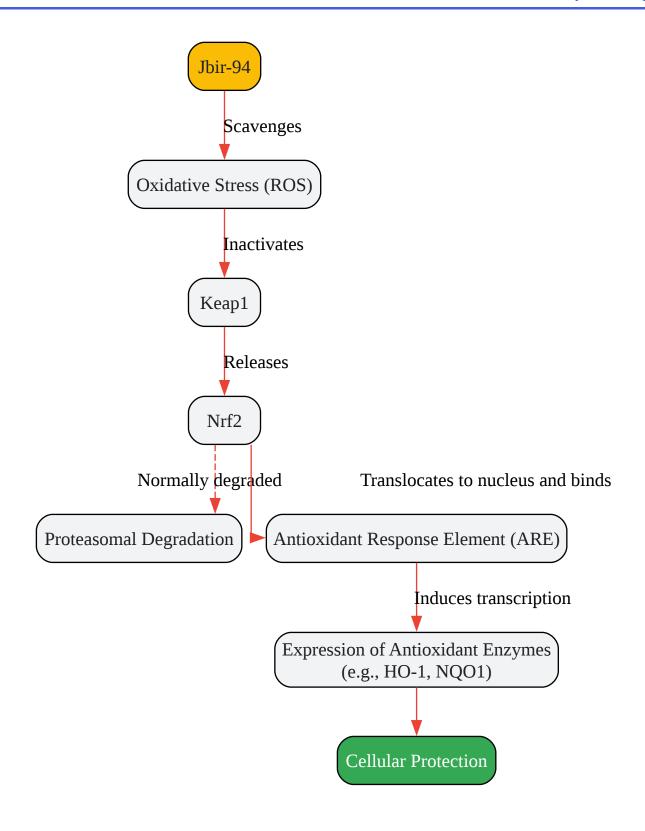




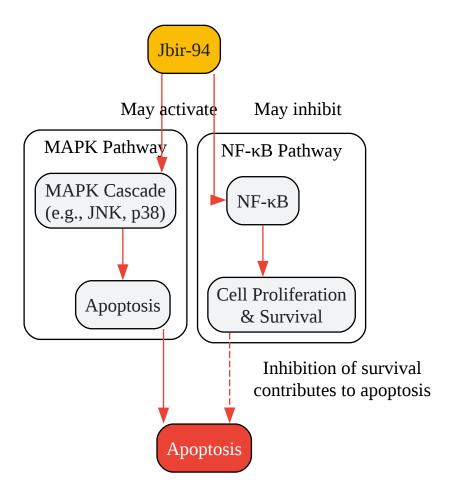












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### References

- 1. JBIR-94 and JBIR-125, antioxidative phenolic compounds from Streptomyces sp. R56-07
   PubMed [pubmed.ncbi.nlm.nih.gov]
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